

safety, handling, and toxicity information for 3-Methoxybenzene-1,2-diamine

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Compound of Interest

Compound Name: 3-Methoxybenzene-1,2-diamine

Cat. No.: B1295814

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An In-depth Technical Guide to **3-Methoxybenzene-1,2-diamine**: Safety, Handling, and Toxicity

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the specific SDS for **3-Methoxybenzene-1,2-diamine** from your supplier before handling this chemical.

Chemical and Physical Properties

3-Methoxybenzene-1,2-diamine, also known as 2,3-Diaminoanisole, is an aromatic amine with the chemical formula C₇H₁₀N₂O.^{[1][2]} Its physical and chemical properties are summarized below.

Property	Value	Reference(s)
CAS Number	37466-89-0	[1] [2]
Molecular Formula	C ₇ H ₁₀ N ₂ O	[1] [2]
Molecular Weight	138.17 g/mol	[1] [2]
Appearance	Solid, Low Melting Solid, or Liquid	[3] [4]
Melting Point	39-40 °C or 77-78 °C	[5] [6]
Boiling Point	114-116 °C at 0.5 Torr; 286.3 °C at 760 mmHg	[5] [6]
Solubility	Slightly soluble in water (5.9 g/L at 25 °C)	[6] [7]
pKa	4.10 ± 0.10 (Predicted)	[5] [7]
Density	1.170 ± 0.06 g/cm ³	[5] [6]

Safety and Hazards

3-Methoxybenzene-1,2-diamine is a hazardous chemical that requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information.

GHS Classification

The compound is classified with the following hazard statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[3\]](#)
- H312: Harmful in contact with skin.[\[1\]](#)[\[3\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[3\]](#)

- H331/H332: Toxic or harmful if inhaled.[1][3]
- H335: May cause respiratory irritation.[1][3][8]

The signal word associated with this chemical is Danger or Warning.[1][3]

General Toxicity of Aromatic Amines

Aromatic amines as a class of compounds are known for their potential health hazards.[9] Many are readily absorbed through the skin due to being lipid-soluble.[10] Exposure can lead to various adverse health effects, and some aromatic amines are classified as carcinogens or mutagens.[9][10] They can be highly toxic to aquatic life and mammals.[10] Long-term exposure to certain aromatic amines has been linked to an increased risk of bladder cancer.[11]

Handling and Personal Protective Equipment (PPE)

Safe handling of **3-Methoxybenzene-1,2-diamine** is critical to minimize exposure and associated risks. The following procedures and PPE are recommended.

Engineering Controls

- Work should be performed in a well-ventilated area, preferably within a chemical fume hood.[8][12]
- Ensure safety shower and eyewash stations are readily accessible.

Personal Protective Equipment (PPE)

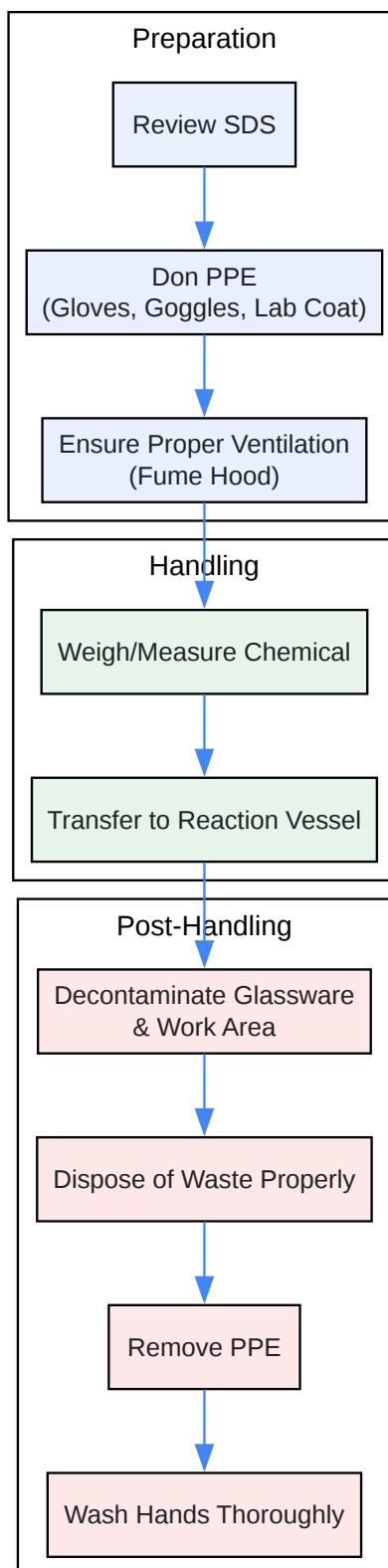
- Eye Protection: Wear chemical safety goggles or a face shield.[8]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.[8][12]
- Respiratory Protection: If working outside a fume hood or if dust/aerosols may be generated, use a NIOSH-approved respirator.[8]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[8][13]
- Avoid inhalation of dust, fumes, or vapors.[8]
- Wash hands thoroughly after handling.[8]
- Do not eat, drink, or smoke in the laboratory.[13]
- Keep the container tightly closed when not in use.[8]

Storage

- Store in a cool, dry, dark place in an inert atmosphere.[3][14]
- Recommended storage temperature is between 2-8°C.[3][14]
- Store away from incompatible materials such as oxidizing agents.[13]



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Diagram 1: Safe Handling Workflow for Aromatic Amines.

Toxicity and Metabolism

While specific quantitative toxicity data like LD50 for **3-Methoxybenzene-1,2-diamine** is not readily available in the cited literature, the GHS classifications indicate significant acute toxicity via oral, dermal, and inhalation routes.[\[1\]](#)

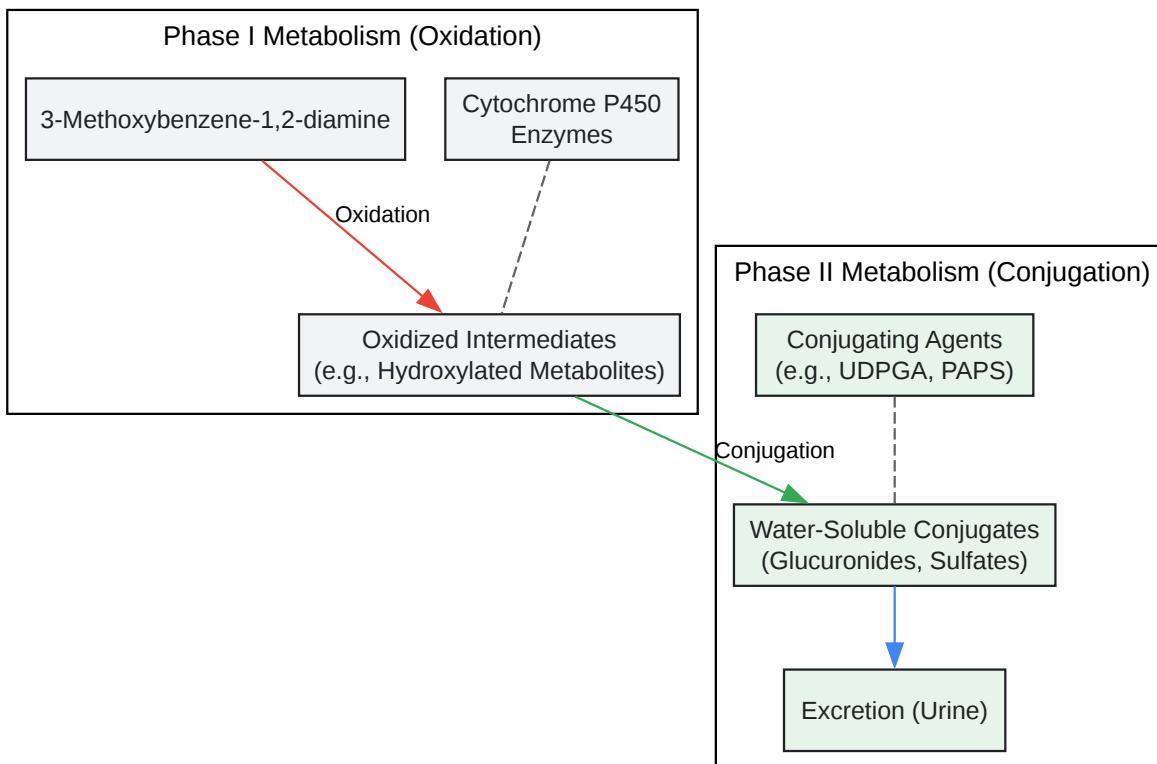
Known Toxic Effects

- Acute Effects: Harmful if swallowed, inhaled, or in contact with skin. It causes irritation to the skin, eyes, and respiratory tract.[\[1\]](#)[\[8\]](#) Symptoms of contact can include skin irritation, irritation in the nose, and headaches upon inhalation.[\[12\]](#)
- Chronic Effects: As an aromatic amine, there is a potential for long-term health effects. Chronic exposure to other aromatic amines has been associated with damage to blood cells and carcinogenicity.[\[10\]](#)[\[15\]](#)

Predicted Metabolic Pathway

The metabolic pathway for **3-Methoxybenzene-1,2-diamine** has not been specifically detailed in the available literature. However, like other aromatic compounds such as benzene, it is expected to undergo metabolic activation and detoxification processes in the liver.[\[16\]](#)[\[17\]](#) The primary mechanism of benzene toxicity involves the generation of reactive metabolites.[\[16\]](#) Metabolism likely involves two main phases:

- Phase I (Activation): Cytochrome P450 enzymes can oxidize the aromatic ring, potentially forming reactive intermediates.
- Phase II (Detoxification): These intermediates can then be conjugated with molecules like glucuronic acid or sulfate to form more water-soluble metabolites that can be excreted.[\[17\]](#)



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Diagram 2: Predicted Metabolic Pathway for an Aromatic Amine.

Experimental Protocols

Detailed experimental protocols for this specific compound are not widely published. However, general methodologies for the analysis and handling of aromatic amines are established.

NIOSH Method for Aromatic Amine Analysis

This protocol outlines a general procedure for sampling and analyzing aromatic amines in a work environment.[\[18\]](#)

- Objective: To measure worker exposure to airborne aromatic amines.
- Methodology:

- Sampling: Air is drawn through a solid sorbent tube (e.g., silica gel) using a personal sampling pump at a known flow rate.[18]
- Sample Preparation: The front and back sections of the sorbent tube are placed in separate vials. A desorption solvent (e.g., 95% ethanol) is added to each vial.[18]
- Desorption: The vials are agitated in an ultrasonic bath for approximately one hour to desorb the analytes from the sorbent.[18]
- Analysis: The resulting solution is analyzed by Gas Chromatography with a Flame Ionization Detector (GC-FID).[18]
- Calibration: A calibration curve is generated daily using at least six working standards over the expected concentration range of the samples.[18]

Protocol for Determination of Aromatic Amines in Urine

This method is used to monitor biological exposure to aromatic amines.[12]

- Objective: To quantify aromatic amine adducts in urine samples.
- Methodology:
 - Sample Collection: Urine samples are collected in polypropylene tubes.[12]
 - Hydrolysis: Concentrated hydrochloric acid is added to the urine, and the mixture is heated to cleave aromatic amine adducts.[12]
 - Neutralization & Filtration: The sample is cooled and made alkaline with sodium hydroxide solution. The resulting precipitate is filtered.[12]
 - Derivatization: The extracted amines are derivatized. This involves diazotization with sodium nitrite followed by substitution with iodine (using hydriodic acid) to form aromatic iodine compounds, which are more amenable to GC analysis.[12]
 - Analysis: The derivatized sample is analyzed using comprehensive multi-dimensional gas chromatography-mass spectrometry (GCxGC-qMS).[12]

First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration.[8]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[8]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and have them drink two glasses of water. Never give anything by mouth to an unconscious person.

Spill and Disposal

- Spill Response: Evacuate the area. Wear appropriate PPE. Avoid generating dust. Cover the spill with an inert absorbent material (e.g., sand, vermiculite) and collect it into a suitable, closed container for disposal.[8] Do not allow the chemical to enter drains.
- Waste Disposal: Dispose of waste material at an approved waste disposal facility, in accordance with local, state, and federal regulations.[8]

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